

An In-depth Technical Guide to the Safety and Handling of Monomethyl Succinate

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Compound of Interest

Compound Name: Monomethyl succinate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for monomethyl succinate, a chemical intermediate used in organic and pharmaceutical synthesis. [1][2] The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and potential hazards.

Chemical and Physical Properties

Monomethyl succinate is a white to off-white crystalline solid.[1][3][4] It is a dicarboxylic acid monoester, specifically the methyl ester of succinic acid.[2][4] This compound is stable under normal conditions but is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[3][5] It is also combustible.[2][3]

Table 1: Physical and Chemical Properties of Monomethyl Succinate

Property	Value	Source
Molecular Formula	C5H8O4	[1][3][4][5]
Molecular Weight	132.11 - 132.12 g/mol	[1][3][4][5]
Appearance	White to off-white crystals or crystalline chunks	[3][4][5]
Melting Point	54 - 59 °C (131 - 138.2 °F)	[1][3][5]
Boiling Point	151 °C @ 20 mmHg	[3][5]
Solubility	Slightly soluble in water. Soluble in alcohols, ethers, and benzene.	[1][2][3]
Density	1.21 g/cm ³	[1]
Vapor Pressure	No information available	[5]
Flash Point	No information available	[5]
Autoignition Temperature	No information available	[5]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), monomethyl succinate is classified as causing skin irritation, serious eye irritation, and may cause respiratory irritation.[4]

Table 2: GHS Hazard Classification for Monomethyl Succinate

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Source:[4]

Toxicological Information

Detailed toxicological studies on monomethyl succinate are limited. However, available data from safety data sheets indicate the following:

Table 3: Acute Toxicity Data for a Structurally Related Compound (Monomethyl succinate,(-)-Menthyl Succinate)

Route of Exposure	Species	Value
Oral	Not specified	LD50 > 5000 mg/kg bw
Dermal	Not specified	LD50 > 2000 mg/kg bw

Source:[6]

No specific data on mutagenic, reproductive, developmental, or teratogenic effects were available in the reviewed sources.[5] The toxicological properties have not been fully investigated.[5]

Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

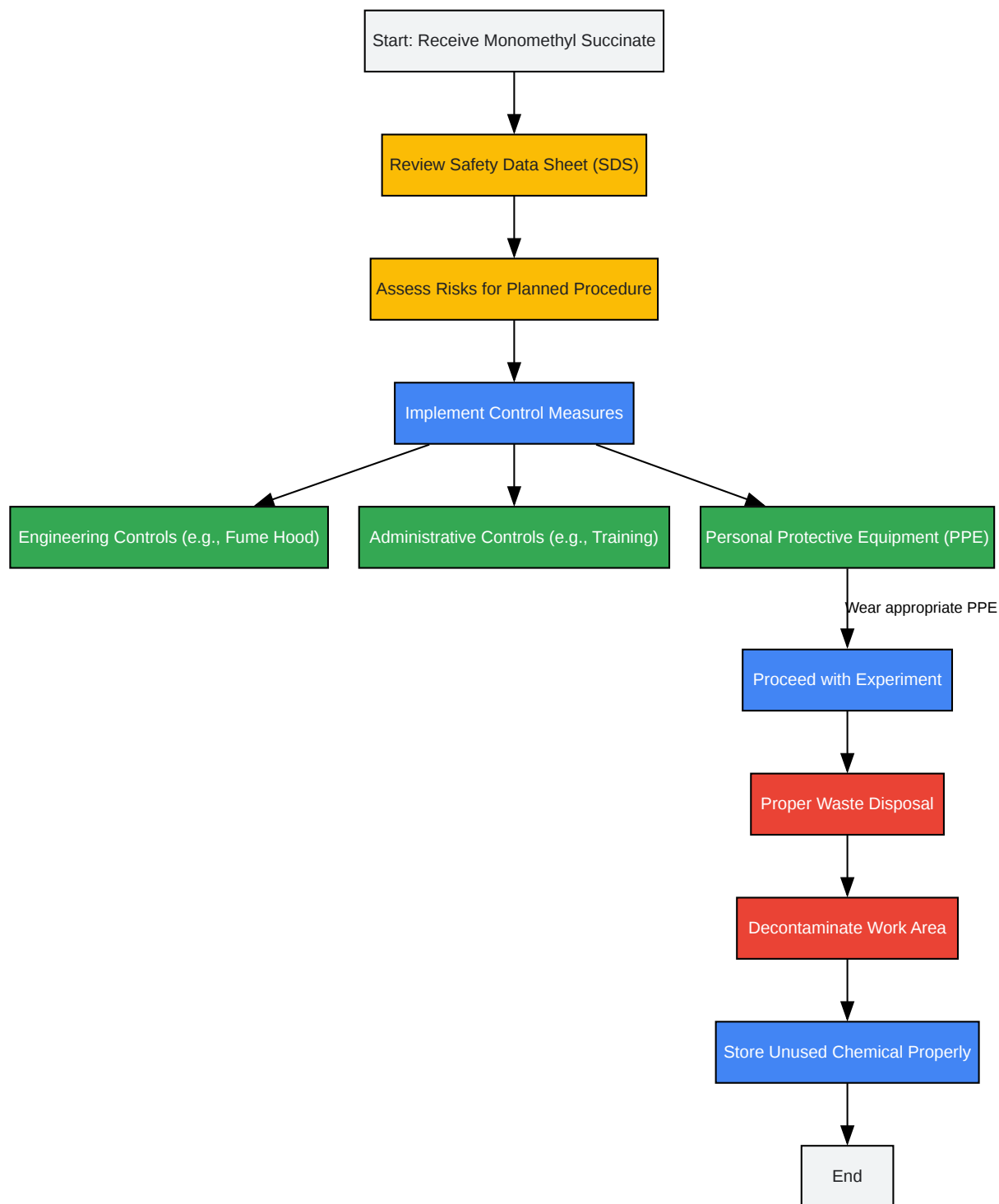
Handling:

- Handle in a well-ventilated place.[\[6\]](#)
- Wear suitable protective clothing, including gloves and eye/face protection.[\[6\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)[\[6\]](#)
- Avoid formation of dust and aerosols.[\[5\]](#)[\[6\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[6\]](#)
- Wash hands thoroughly after handling.

Storage:

- Store in a dry, cool, and well-ventilated place.[\[5\]](#)[\[6\]](#)
- Keep the container tightly closed.[\[5\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)

Logical Workflow for Safe Handling of Monomethyl Succinate



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Caption: Workflow for the safe handling of monomethyl succinate.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is essential to prevent exposure.

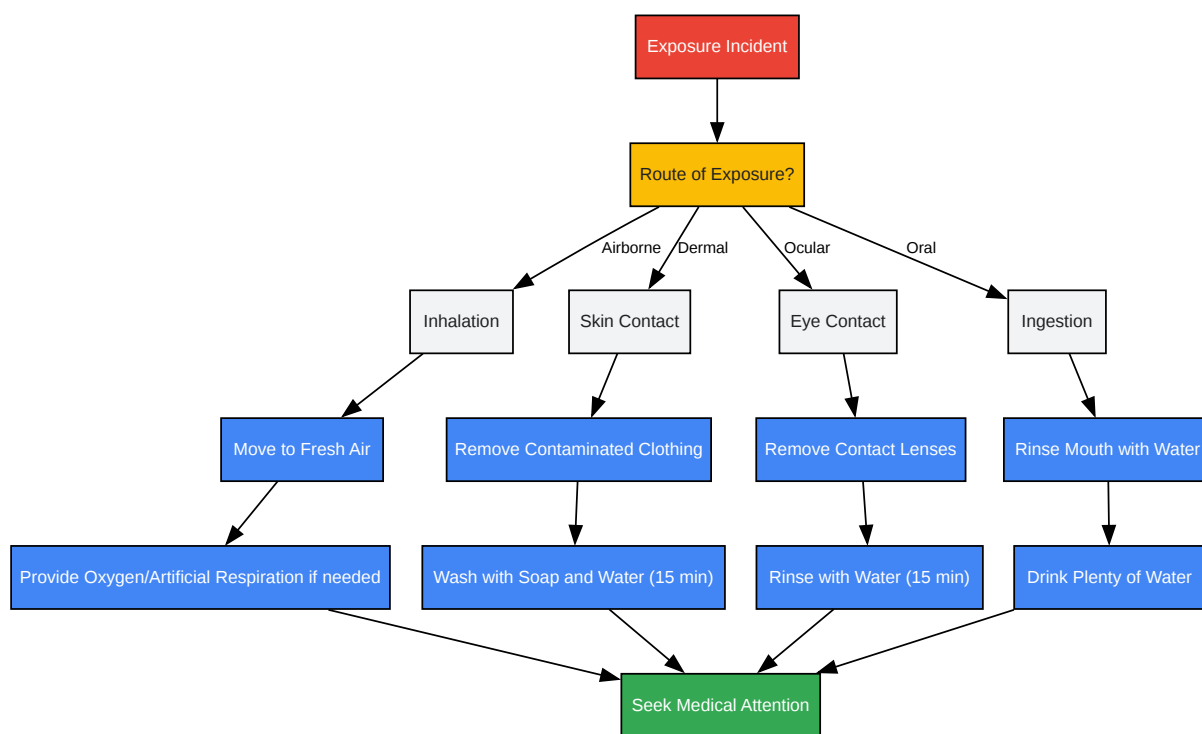
- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[\[6\]](#)
- **Skin Protection:** Wear impervious, flame-resistant clothing and chemical-resistant gloves.[\[6\]](#) Gloves must be inspected prior to use.[\[6\]](#)
- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[\[6\]](#) In general, no protective equipment is needed under normal use conditions with adequate ventilation.[\[5\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

- **Inhalation:** Move the victim to fresh air.[\[5\]](#)[\[6\]](#) If breathing is difficult, give oxygen.[\[6\]](#) If not breathing, give artificial respiration.[\[6\]](#)
- **Skin Contact:** Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[\[5\]](#)[\[6\]](#)
- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[5\]](#) Remove contact lenses if present and easy to do.[\[7\]](#)
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards.[\[5\]](#) Do not induce vomiting.[\[6\]](#) Never give anything by mouth to an unconscious person.[\[6\]](#)

First Aid Decision Pathway for Monomethyl Succinate Exposure



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Caption: First aid decision-making for different exposure routes.

Fire-Fighting Measures

Monomethyl succinate is combustible.[2][3]

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[5][8]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[5][8]

- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode, and full protective gear.[5][8]

Accidental Release Measures

In the event of a spill or release, follow these procedures:

- Personal Precautions: Ensure adequate ventilation.[5] Avoid dust formation.[5] Use personal protective equipment as required.[5]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[8] Should not be released into the environment.[5]
- Methods for Containment and Cleaning Up: Sweep up or vacuum up spillage and collect it in a suitable container for disposal.[8]

Stability and Reactivity

- Reactivity: No hazardous reactions are known under normal processing.[5]
- Chemical Stability: Stable under normal conditions.[3][5]
- Conditions to Avoid: Incompatible products.[5]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[5]
- Hazardous Decomposition Products: Carbon monoxide (CO) and carbon dioxide (CO₂).[5]

Experimental Protocols

Detailed experimental protocols for the determination of the safety data presented (e.g., toxicity, flammability) were not available in the public domain information reviewed for this guide. The data provided is based on standardized tests as reported in Safety Data Sheets. For specific experimental methodologies, it is recommended to consult the direct suppliers of the chemical or specialized toxicological and chemical testing laboratories. The synthesis of monomethyl succinate typically involves the reaction of succinic anhydride with methanol.[1]

One method involves heating and refluxing succinic anhydride with methanol, followed by vacuum distillation to remove excess methanol and crystallization of the product.[1]

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